

# An In-depth Technical Guide to 2-Isopropylthioxanthone (CAS 5495-84-1)

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## Compound of Interest

Compound Name: 9H-Thioxanthen-9-one, (1-methylethyl)-

Cat. No.: B1242530

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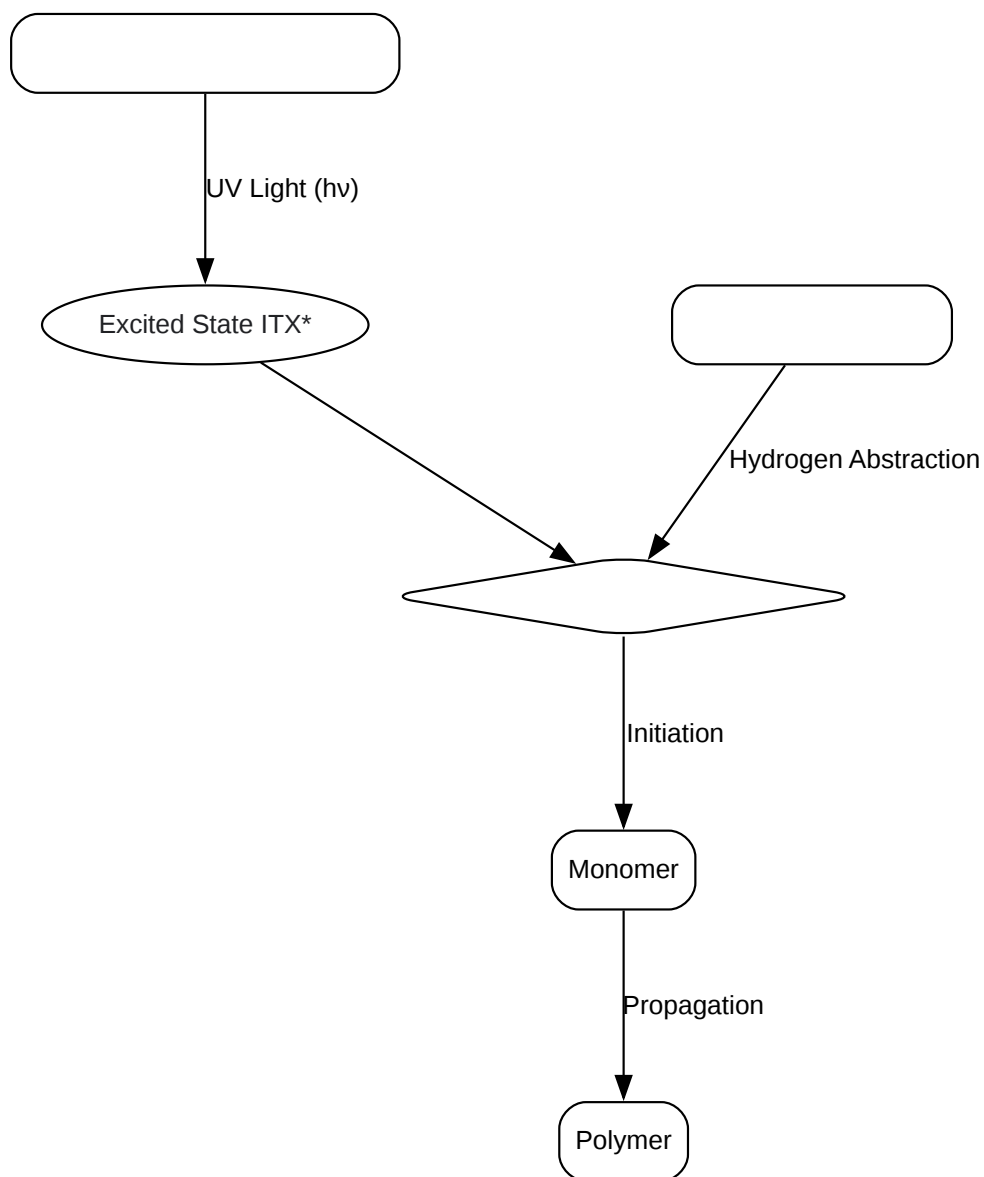
For Researchers, Scientists, and Drug Development Professionals

## Introduction

This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and applications of 2-Isopropylthioxanthone (ITX), identified by CAS number 5495-84-1. ITX is a key organic compound, primarily utilized as a highly efficient photoinitiator in ultraviolet (UV) curing processes for inks, coatings, and adhesives.<sup>[1]</sup> Its photochemical properties enable the rapid polymerization of monomers and oligomers upon exposure to UV light.<sup>[2]</sup> This document details its physicochemical characteristics, spectroscopic data, synthesis protocols, and the mechanism of photoinitiation.

## Chemical Structure and Identification

2-Isopropylthioxanthone is a derivative of thioxanthone with an isopropyl group substituted at the second position of the aromatic ring system.



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## References

- 1. CAS 5495-84-1: 2-Isopropylthioxanthone | CymitQuimica [cymitquimica.com]
- 2. chemimpex.com [chemimpex.com]
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